Application Notes and Protocols for GSK481, a Potent RIPK1 Kinase Inhibitor

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Compound of Interest

Compound Name:	*GSK481*
CAS No.:	*1622849-58-4*
Cat. No.:	*B607844*

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These application notes provide a comprehensive overview of the experimental design for kinase assays involving **GSK481**, a highly potent and selective inhibitor of Receptor-Interacting Protein Kinase 1 (RIPK1). Detailed protocols for biochemical and cell-based assays are provided to enable researchers to effectively characterize the activity of **GSK481** and similar compounds.

Introduction

Receptor-Interacting Protein Kinase 1 (RIPK1) is a critical regulator of cellular signaling pathways that control inflammation and programmed cell death, including necroptosis and apoptosis.[1] Its dysregulation is implicated in a range of inflammatory and neurodegenerative diseases. **GSK481** is a small molecule inhibitor that targets the kinase activity of RIPK1, making it a valuable tool for studying RIPK1-mediated signaling and a potential therapeutic agent.[2][3][4]

Mechanism of Action

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GSK481 is an ATP-competitive inhibitor of RIPK1.[3] It binds to the ATP-binding pocket of the RIPK1 kinase domain, preventing the transfer of phosphate from ATP to its substrates. This inhibition of RIPK1's catalytic activity blocks downstream signaling events that lead to inflammation and necroptosis. **GSK481** has demonstrated high selectivity for RIPK1 over a broad panel of other kinases.[3][5]

Quantitative Data Summary

The inhibitory activity of **GSK481** has been quantified in various biochemical and cellular assays. The following table summarizes key potency data.

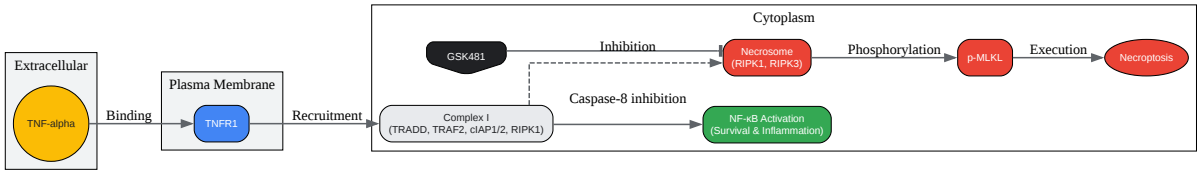
Assay Type	Target	Species	IC50 (nM)	Notes
Biochemical Kinase Assay (FP)	RIPK1	Human	1.3	Fluorescence Polarization-based binding assay.
Biochemical Kinase Assay (ADP-Glo)	RIPK1	Human	1.3	Luminescence-based assay measuring ADP production.
Cellular Phosphorylation Assay	pS166 RIPK1	Human	2.8	Inhibition of Serine 166 autophosphorylation in HEK293T cells.[2][6]
Cellular Necroptosis Assay	Necroptosis	Human	10	Inhibition of TNF-α-induced necroptosis in U937 cells.[2][3]

Signaling Pathway

RIPK1 plays a central role in the Tumor Necrosis Factor (TNF) signaling pathway. Upon TNF-α binding to its receptor (TNFR1), a signaling complex (Complex I) is formed, which can lead to

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either cell survival and inflammation via NF-κB activation or, under certain conditions, to cell death. When caspase-8 is inhibited, RIPK1 and RIPK3 can form a complex called the necrosome, which leads to the phosphorylation of Mixed Lineage Kinase Domain-Like protein (MLKL) and ultimately to necroptotic cell death. **GSK481** inhibits the kinase activity of RIPK1, thereby blocking the formation of the active necrosome.



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Figure 1. Simplified diagram of the RIPK1 signaling pathway.

Experimental Protocols

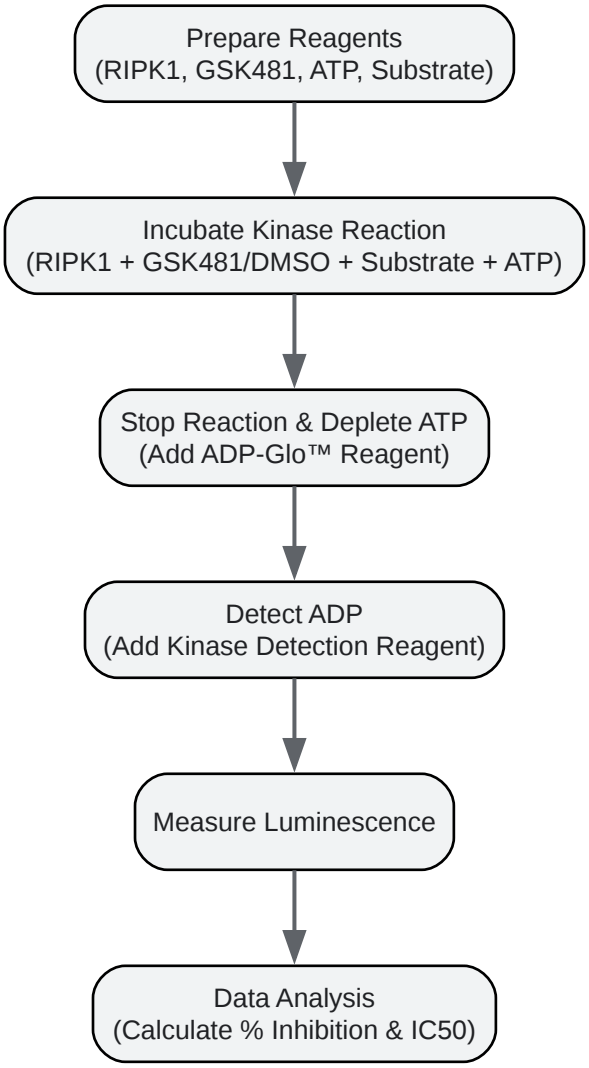
Detailed methodologies for key assays to characterize **GSK481** are provided below.

Biochemical Kinase Assay: ADP-Glo™

This protocol describes a luminescent-based assay to measure the direct inhibition of RIPK1 kinase activity by **GSK481**. The ADP-Glo™ Kinase Assay quantifies the amount of ADP produced in a kinase reaction.

Experimental Workflow:

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Figure 2. Workflow for the ADP-Glo™ kinase assay.

Materials:

- Recombinant human RIPK1 enzyme (e.g., SignalChem, #R19-11G)
- **GSK481**
- ATP (e.g., Promega, #V9151)
- Myelin Basic Protein (MBP) as substrate (e.g., SignalChem, #M42-51N)
- ADP-Glo™ Kinase Assay Kit (Promega, #V9101)

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- Kinase Buffer (50 mM HEPES pH 7.5, 10 mM $MgCl_2$, 1 mM EGTA, 0.01% Brij-35)
- DMSO
- 384-well white assay plates (e.g., Corning, #3572)

Procedure:

- Compound Preparation: Prepare a serial dilution of **GSK481** in DMSO. A typical starting concentration is 10 mM, diluted to a 10-point, 3-fold dilution series.
- Reaction Setup:
  - Add 2.5 µL of 4x **GSK481** dilution (or DMSO for control) to the wells of a 384-well plate.
  - Add 5 µL of 2x RIPK1 enzyme and 2x substrate solution in Kinase Buffer. (Final concentrations: e.g., 5 nM RIPK1, 10 µM MBP).
  - Initiate the reaction by adding 2.5 µL of 4x ATP solution in Kinase Buffer. (Final concentration: e.g., 10 µM ATP).
- Kinase Reaction: Incubate the plate at room temperature for 60 minutes.
- ADP Detection:
  - Add 10 µL of ADP-Glo™ Reagent to each well.
  - Incubate at room temperature for 40 minutes to stop the kinase reaction and deplete the remaining ATP.
  - Add 20 µL of Kinase Detection Reagent to each well.
  - Incubate at room temperature for 30-60 minutes to convert ADP to ATP and generate a luminescent signal.
- Data Acquisition: Measure luminescence using a plate reader.
- Data Analysis:

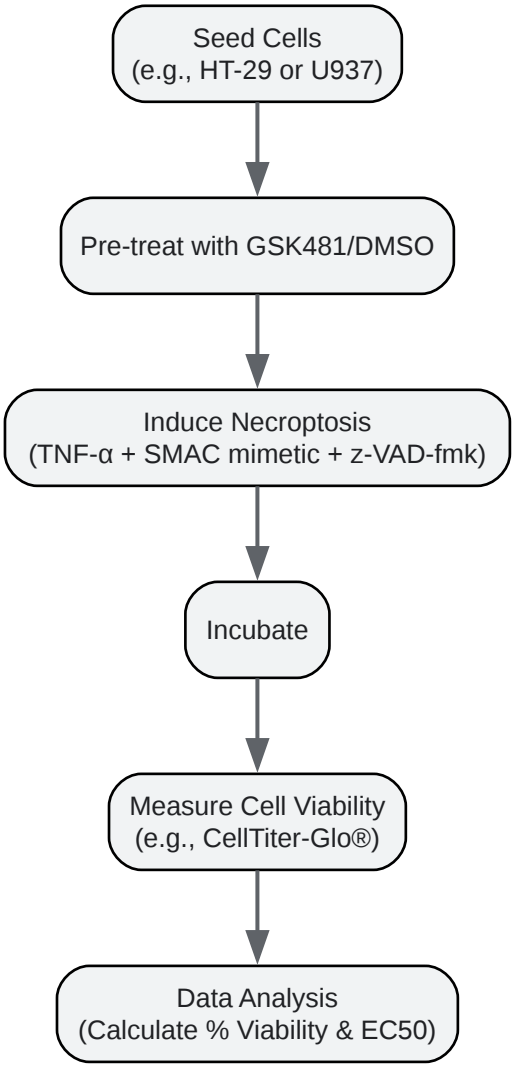
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- Calculate the percentage of inhibition for each **GSK481** concentration relative to the DMSO control.
- Determine the IC50 value by fitting the data to a four-parameter logistic dose-response curve using appropriate software (e.g., GraphPad Prism).

Cell-Based Necroptosis Assay

This protocol measures the ability of **GSK481** to protect cells from TNF-α-induced necroptosis.

Experimental Workflow:



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Figure 3. Workflow for the cellular necroptosis assay.

Materials:

- HT-29 human colon adenocarcinoma cells (or other suitable cell line, e.g., U937)
- Cell culture medium (e.g., McCoy's 5A with 10% FBS)
- **GSK481**
- Human TNF-α (e.g., R&D Systems, #210-TA)
- SMAC mimetic (e.g., Birinapant, Selleckchem, #S7015)
- Pan-caspase inhibitor, z-VAD-fmk (e.g., Selleckchem, #S7023)
- CellTiter-Glo® Luminescent Cell Viability Assay (Promega, #G7570)
- 96-well clear-bottom white assay plates (e.g., Corning, #3610)
- DMSO

Procedure:

- Cell Seeding: Seed HT-29 cells into 96-well plates at a density of 10,000 cells/well and allow them to adhere overnight.
- Compound Treatment:
  - Prepare serial dilutions of **GSK481** in cell culture medium.
  - Add the **GSK481** dilutions (or DMSO for control) to the cells and incubate for 1-2 hours.
- Necroptosis Induction:
  - Prepare a necroptosis induction cocktail containing TNF-α, a SMAC mimetic, and z-VAD-fmk in cell culture medium. (Final concentrations: e.g., 20 ng/mL TNF-α, 100 nM SMAC mimetic, 20 µM z-VAD-fmk).

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- Add the induction cocktail to the wells.

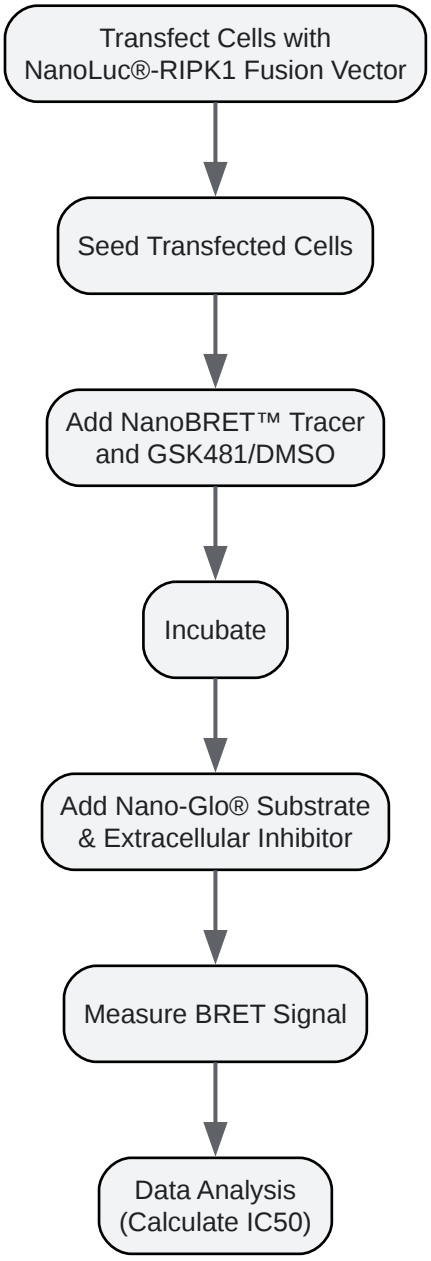
- Incubation: Incubate the plates for 18-24 hours at 37°C in a CO_2 incubator.
- Cell Viability Measurement:
  - Equilibrate the plate and CellTiter-Glo® reagent to room temperature.
  - Add CellTiter-Glo® reagent to each well according to the manufacturer's instructions.
  - Mix on an orbital shaker for 2 minutes to induce cell lysis.
  - Incubate at room temperature for 10 minutes to stabilize the luminescent signal.
- Data Acquisition: Measure luminescence using a plate reader.
- Data Analysis:
  - Calculate the percentage of cell viability for each **GSK481** concentration relative to the vehicle-treated, necroptosis-induced control.
  - Determine the EC50 value by fitting the data to a four-parameter logistic dose-response curve.

NanoBRET™ Target Engagement Assay

This protocol measures the binding of **GSK481** to RIPK1 in live cells.

Experimental Workflow:

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Figure 4. Workflow for the NanoBRET™ target engagement assay.

Materials:

- HEK293 cells
- Opti-MEM™ I Reduced Serum Medium

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- NanoLuc®-RIPK1 Fusion Vector
- Transfection reagent (e.g., Lipofectamine® 3000)
- NanoBRET™ TE Intracellular Kinase Assay reagents (including Tracer and Nano-Glo® Substrate)
- **GSK481**
- 96-well white assay plates
- DMSO

Procedure:

- Cell Transfection: Transfect HEK293 cells with the NanoLuc®-RIPK1 Fusion Vector according to the manufacturer's protocol.
- Cell Seeding: After 24 hours, seed the transfected cells into 96-well plates in Opti-MEM.
- Compound and Tracer Addition:
  - Prepare serial dilutions of **GSK481**.
  - Add the NanoBRET™ Tracer and **GSK481** dilutions (or DMSO for control) to the cells.
- Incubation: Incubate the plate for 2 hours at 37°C in a CO_2 incubator.
- Signal Detection:
  - Add the NanoBRET™ Nano-Glo® Substrate and Extracellular NanoLuc® Inhibitor to the wells.
  - Read the BRET signal on a luminometer capable of measuring donor and acceptor luminescence simultaneously.
- Data Analysis:
  - Calculate the BRET ratio.

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- Determine the IC50 value by plotting the BRET ratio against the concentration of **GSK481** and fitting to a dose-response curve.

Conclusion

The provided application notes and protocols offer a robust framework for the preclinical characterization of **GSK481** and other RIPK1 inhibitors. By employing a combination of biochemical and cell-based assays, researchers can thoroughly evaluate the potency, mechanism of action, and cellular efficacy of these compounds, thereby advancing the development of novel therapeutics for inflammatory and neurodegenerative diseases.

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References

- 1. Frontiers | RIPK1 signaling pathways: implications for autoimmune and neuroinflammatory diseases [frontiersin.org]
- 2. medchemexpress.com [medchemexpress.com]
- 3. apexbt.com [apexbt.com]
- 4. selleckchem.com [selleckchem.com]
- 5. Identification of a RIP1 Kinase Inhibitor Clinical Candidate (GSK3145095) for the Treatment of Pancreatic Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 6. reactionbiology.com [reactionbiology.com]
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